

Application Notes and Protocols for 1,1,1-Trichlorotrifluoroacetone

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Compound of Interest

Compound Name: 1,1,1-Trichlorotrifluoroacetone

Cat. No.: B1294472

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1,1,1-Trichlorotrifluoroacetone** (CAS 758-42-9). Adherence to these protocols is critical to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

1,1,1-Trichlorotrifluoroacetone is a halogenated acetone with the chemical formula $C_3Cl_3F_3O$.^{[1][2][3]} It is recognized for its use in pharmaceutical, agricultural, and life science industries.^[1]

Property	Value	Source
CAS Number	758-42-9	[1] [3] [4] [5] [6]
Molecular Formula	C ₃ Cl ₃ F ₃ O	[1] [2] [3]
Molecular Weight	215.39 g/mol	[1] [2] [3]
Boiling Point	86-90°C	[1]
Purity	97%	[1]
Appearance	Not specified, assumed liquid	
Synonyms	trichlorotrifluoroacetone, 1,1,1- Trichloro-3,3,3-trifluoroacetone	[3] [4]

Hazard Identification and Safety Precautions

1,1,1-Trichlorotrifluoroacetone is a hazardous substance that is toxic if swallowed or in contact with skin, and causes severe skin burns and eye damage.[\[4\]](#)

Hazard Statements:

- H301: Toxic if swallowed.[\[4\]](#)
- H311: Toxic in contact with skin.[\[4\]](#)
- H314: Causes severe skin burns and eye damage.[\[4\]](#)

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[\[4\]](#)
- P264: Wash hands and exposed skin thoroughly after handling.[\[4\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[4\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)
- P301+P316: IF SWALLOWED: Get emergency medical help immediately.[\[4\]](#)

- P302+P352: IF ON SKIN: Wash with plenty of water.[[4](#)]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[[4](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[4](#)]
- P405: Store locked up.[[4](#)]
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[[4](#)]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Required PPE	Specifications and Guidelines
Eye and Face Protection	Safety glasses with side-shields, chemical goggles, or a face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. For splash potential, goggles and a face shield are recommended.
Skin Protection	Chemical-resistant gloves (e.g., PVC), overalls, and a PVC apron.	Wear appropriate protective gloves and clothing to prevent skin exposure. Contaminated gloves must be replaced immediately. For large-scale use, wear tight-weave, non-static clothing and non-sparking safety footwear. [7]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	A respirator is required if exposure limits are exceeded or if irritation occurs. For emergencies, a positive-pressure, self-contained breathing apparatus (SCBA) should be used. Work should be conducted in a chemical fume hood.

Handling and Storage Procedures

4.1. Handling

- Always handle **1,1,1-Trichlorotrifluoroacetone** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Avoid all personal contact, including inhalation.[\[8\]](#)
- Wear appropriate protective clothing to prevent skin exposure.[\[8\]](#)

- Use non-sparking tools and take precautionary measures against static discharges.[9][10]
- Do not eat, drink, or smoke in the work area.[7]
- Wash hands and any exposed skin thoroughly after handling.[7]
- Contaminated clothing should be removed immediately and washed before reuse.[7]

4.2. Storage

- Store in a cool, dry, and well-ventilated place.[1][4]
- Keep the container tightly closed.[4]
- Store locked up.[4]
- Store away from incompatible materials such as strong bases, alkali metals, finely powdered metals, and oxidizing agents.[9]
- For flammable liquids, store in an approved flame-proof area with no smoking, naked lights, or ignition sources.[8]

Experimental Protocol: General Procedure for Handling

This protocol outlines a general workflow for handling **1,1,1-Trichlorotrifluoroacetone** in a laboratory setting. This should be adapted based on the specific experimental requirements.

5.1. Preparation

- Ensure the work area, a certified chemical fume hood, is clean and uncluttered.
- Verify that a safety shower and eyewash station are accessible and operational.
- Assemble all necessary equipment and reagents.
- Don the required PPE as specified in Section 3.

5.2. Aliquoting and Dispensing

- Before opening, allow the container to equilibrate to room temperature.
- Slowly open the container to vent any potential pressure buildup.
- Use a calibrated pipette or syringe to transfer the desired amount of the chemical.
- Dispense the liquid into the reaction vessel carefully, avoiding splashes.
- Tightly reseal the main container immediately after use.

5.3. Post-Handling

- Decontaminate all equipment that came into contact with the chemical.
- Properly dispose of all waste materials, including contaminated consumables, according to institutional and regulatory guidelines.
- Remove PPE in the correct order to avoid cross-contamination and dispose of it appropriately.
- Wash hands and forearms thoroughly with soap and water.

Accidental Release and First Aid Measures

6.1. Accidental Release

- Minor Spills: Remove all ignition sources.^[8] Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).^[7] Collect the material in a sealed container for disposal.
- Major Spills: Evacuate personnel to a safe area, upwind of the spill.^[7] Alert emergency responders.^[8] Prevent the spill from entering drains or waterways.^[7]

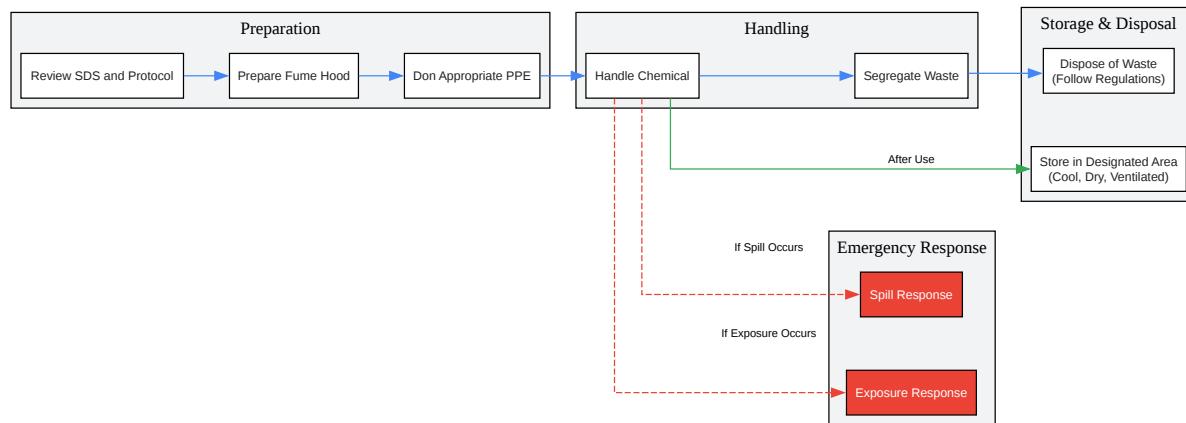
6.2. First Aid

- Inhalation: Remove the victim to fresh air immediately.^[7] If breathing is difficult, administer oxygen. Seek immediate medical attention.

- Skin Contact: Immediately take off all contaminated clothing.[7] Flush the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally.[8] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[4] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling and storage of **1,1,1-Trichlorotrifluoroacetone**.



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Caption: Safe handling and storage workflow for **1,1,1-Trichlorotrifluoroacetone**.

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